

Personal protective equipment for handling Solanone

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Compound of Interest

Compound Name: Solanone

Cat. No.: B154384

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This document provides essential safety and logistical information for handling Solanine in a laboratory setting. The guidance is intended for researchers, scientists, and drug development professionals.

Note on Chemical Name: The term "**Solanone**" was specified. However, safety literature predominantly refers to "Solanine," a well-documented glycoalkaloid toxin. Given the focus on laboratory safety for a research audience, this guide addresses the protocols for Solanine (CAS No. 20562-02-1), assuming "**Solanone**" is a potential misspelling. If you are working with the fragrance ingredient **Solanone** (CAS No. 1937-54-8), please consult its specific Safety Data Sheet (SDS), as handling requirements may differ.

Hazard Summary and Classification

Solanine is classified as a toxic substance, and its handling requires strict adherence to safety protocols. The primary route of acute toxicity is ingestion.^{[1][2]}

The substance is classified according to the Globally Harmonized System (GHS).^{[3][4]}

Classification	Hazard Class	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral (Category 4)	3.10	H302: Harmful if swallowed. ^{[4][5]}	 Exclamation Mark	Warning ^[4]

Personal Protective Equipment (PPE) Protocol

Appropriate PPE is mandatory to prevent exposure when handling Solanine.^[6] All PPE should be selected based on a thorough risk assessment and cleaned or disposed of according to the manufacturer's instructions.^[6]

1. Eye and Face Protection:

- Required: Wear safety goggles with side protection that conform to EN 166 standards.^{[4][5]}^[7]
- For Splash Risk: If there is a risk of splashing, a face shield should be worn in addition to safety goggles.^[7]

2. Skin Protection:

- Gloves: Chemical-resistant gloves (tested according to EN 374) are required.^{[4][5]} Suitable materials include nitrile rubber, neoprene, or butyl rubber.^[6] Always inspect gloves for tears or holes before use and wash them before removal.
- Lab Coat/Coveralls: A professional lab coat is required. For tasks with a higher risk of dust generation or splashes, consider certified protective workwear (e.g., according to EN ISO 27065) or disposable coveralls.^{[7][8]}

3. Respiratory Protection:

- Required for Solids: When handling Solanine powder or in any situation where dust may be generated, respiratory protection is necessary.^[5]
- Type: Use a certified particle-filtering half mask (e.g., N95, FFP2) or a half mask with appropriate particulate filters.^{[7][8]} Ensure the mask has a tight fit.^[7]

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the workflow for safely handling Solanine from preparation to post-experiment cleanup.

1. Preparation:

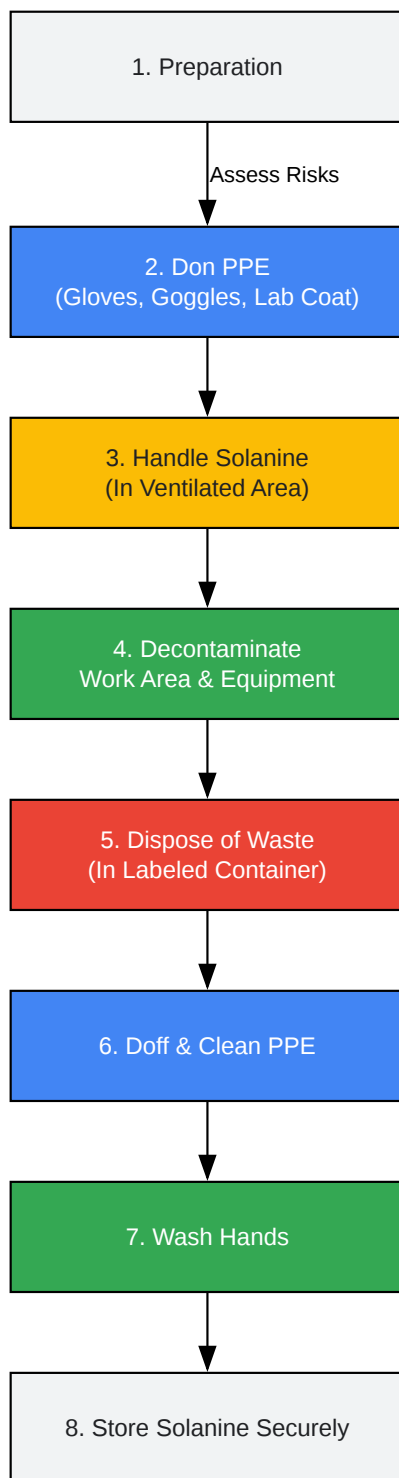
- Designate a specific area for handling Solanine, preferably within a chemical fume hood or a well-ventilated space.[\[5\]](#)[\[9\]](#)
- Ensure an eyewash station and safety shower are accessible.
- Assemble all necessary equipment and PPE before handling the chemical.
- Prepare for waste disposal by labeling a dedicated, sealable container for hazardous waste.[\[4\]](#)

2. Handling:

- Don all required PPE as specified above.
- Handle the substance carefully to avoid dust formation.[\[5\]](#)
- Do not eat, drink, chew gum, or use tobacco products in the handling area.[\[3\]](#)[\[6\]](#)
- Keep the container tightly closed when not in use.[\[9\]](#)

3. Post-Handling & Cleanup:

- Decontaminate the work surface using an appropriate cleaning agent.
- Carefully remove PPE, starting with gloves (wash them first), then goggles and lab coat. Wash hands thoroughly with soap and water after work.[\[4\]](#)[\[5\]](#)
- Store Solanine in a cool, dry, and locked-up place.[\[5\]](#)[\[9\]](#)



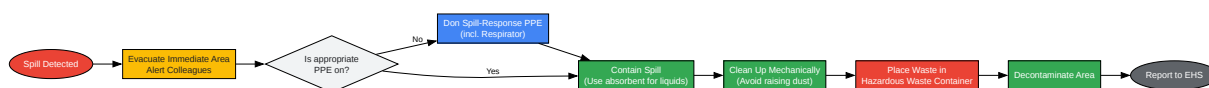
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Caption: Workflow for Safe Handling of Solanine.

Disposal Plan

All Solanine waste, including empty containers and contaminated disposables (e.g., gloves, wipes), must be treated as hazardous waste.[4]

- Solid Waste: Collect all solid waste, including residual powder and contaminated materials, in a clearly labeled, sealable hazardous waste container.
- Liquid Waste: Do not dispose of Solanine solutions down the drain.[4][5] Collect in a designated, sealed hazardous waste container compatible with the solvent used.
- Final Disposal: Dispose of all waste containers through an approved waste disposal plant or your institution's environmental health and safety (EHS) office.[3][4]



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Caption: Logical Flow for Solanine Spill Response.

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